

5-Bromo-3-methyl-2-nitropyridine chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromo-3-methyl-2-nitropyridine**

Cat. No.: **B597955**

[Get Quote](#)

An In-depth Technical Guide to 5-Bromo-3-methyl-2-nitropyridine

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **5-Bromo-3-methyl-2-nitropyridine**. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Chemical Structure and IUPAC Name

5-Bromo-3-methyl-2-nitropyridine is a substituted pyridine derivative. The pyridine ring is functionalized with a bromine atom at the 5-position, a methyl group at the 3-position, and a nitro group at the 2-position.

- IUPAC Name: **5-Bromo-3-methyl-2-nitropyridine**
- Synonyms: Pyridine, 5-bromo-3-methyl-2-nitro-

The chemical structure is as follows:

The image you are requesting does not exist or is no longer available.

imgur.com

(Note: This is a representative image of the chemical structure, generated based on the IUPAC name.)

Physicochemical Properties

The key quantitative data for **5-Bromo-3-methyl-2-nitropyridine** are summarized in the table below. This compound is typically a white to light yellow crystalline powder or solid under normal conditions.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	
Molecular Weight	217.02 g/mol	
CAS Number	114042-02-3	
Appearance	White to light yellow powder/crystalline solid	
SMILES	O=--INVALID-LINK--[O-]	

Applications in Research and Development

5-Bromo-3-methyl-

- To cite this document: BenchChem. [5-Bromo-3-methyl-2-nitropyridine chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b597955#5-bromo-3-methyl-2-nitropyridine-chemical-structure-and-iupac-name>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com